

Alpha,beta-unsaturated monocarboxylic acid properties

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Compound of Interest

Compound Name: 2-Undecenoic Acid

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An In-depth Technical Guide on the Properties of Alpha,beta-unsaturated Monocarboxylic Acids

Introduction

Alpha,beta-unsaturated monocarboxylic acids are a class of organic compounds characterized by a carboxyl group conjugated with a carbon-carbon double bond between the alpha and beta positions.[1][2] This structural motif, with the general formula $R-CH=CH-COOH$, confers unique electronic properties and reactivity, making these compounds crucial building blocks in organic synthesis and important moieties in biologically active molecules.[3] Their extended conjugation makes them susceptible to nucleophilic attack at the β -carbon, a reactivity pattern known as vinylogous.[1] This guide provides a comprehensive overview of their physical and chemical properties, synthesis, key reactions, and their significance in the context of drug development and biological signaling pathways.

Physical and Spectroscopic Properties

The physical properties of α,β -unsaturated monocarboxylic acids are influenced by their ability to form strong intermolecular hydrogen bonds, often leading to the formation of dimers.[4][5] This results in relatively high boiling points compared to other organic molecules of similar

molecular weight.[5][6] Solubility in water decreases as the length of the hydrocarbon chain increases.[4][6]

Data Presentation: Physical Properties

The table below summarizes key physical data for several common α,β -unsaturated monocarboxylic acids.

Compound Name	Structure	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	pKa	Solubility in Water
Acrylic Acid	$\text{CH}_2=\text{CHCOOH}$	72.06	14	141	4.25	Miscible
Crotonic Acid	$\text{CH}_3\text{CH}=\text{CHCOOH}$	86.09	71.6	185	4.69	9.4 g/100 mL (25 °C)
Methacrylic Acid	$\text{CH}_2=\text{C}(\text{CH}_3)\text{COOH}$	86.09	16	161	4.66	9.7 g/100 mL (25 °C)
Cinnamic Acid	$\text{C}_6\text{H}_5\text{CH}=\text{CHCOOH}$	148.16	133	300	4.44	0.4 g/L (25 °C)

Data compiled from various sources.

Data Presentation: Spectroscopic Properties

The conjugated system in these molecules gives rise to characteristic spectroscopic signatures.

Spectroscopic Method	Key Features and Typical Values
UV-Vis Spectroscopy	Intense absorption ($\pi \rightarrow \pi^*$ transition) typically in the range of 200-300 nm. The exact λ_{max} is sensitive to substitution and solvent.
Infrared (IR) Spectroscopy	- C=O Stretch: 1680-1710 cm^{-1} (shifted to lower frequency due to conjugation) - C=C Stretch: 1620-1650 cm^{-1} - O-H Stretch: Broad absorption from 2500-3300 cm^{-1}
^1H NMR Spectroscopy	- Vinylic Protons (α and β): δ 5.5-7.5 ppm, with distinct coupling constants (J) for cis (~10 Hz) vs. trans (~15 Hz) isomers. - Carboxylic Proton: δ 10-13 ppm (broad singlet)
^{13}C NMR Spectroscopy	- Carbonyl Carbon (C=O): δ 165-175 ppm - Alpha-Carbon ($\text{C}\alpha$): δ 120-130 ppm - Beta-Carbon ($\text{C}\beta$): δ 130-145 ppm

Synthesis and Experimental Protocols

These acids can be prepared through various methods, including the Perkin reaction, Knoevenagel condensation, and carboxylation of organometallic reagents.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Synthesis Method	Description	Advantages	Disadvantages
Perkin Reaction	Condensation of an aromatic aldehyde with an acid anhydride in the presence of the sodium or potassium salt of the corresponding acid.[7] [9]	Well-established method for cinnamic acids.	Can lead to the formation of unwanted side products.[7] Requires high temperatures.
Knoevenagel Condensation	Reaction of an aldehyde or ketone with an active methylene compound (like malonic acid) in the presence of a weak base (e.g., pyridine).[10]	Milder conditions than Perkin reaction. Often gives good yields.	Spontaneous decarboxylation is a common feature.[10]
Carboxylation Reactions	Reaction of organometallic reagents (e.g., alkenylzirconocenes or organozinc reagents) with CO ₂ . [8]	High regio- and stereoselectivity. Good functional group tolerance.	Requires preparation of organometallic intermediates.

Experimental Protocol: Synthesis of Cinnamic Acid via Perkin Reaction

This protocol is based on the condensation of benzaldehyde and acetic anhydride.[9][11][12]

Materials and Equipment:

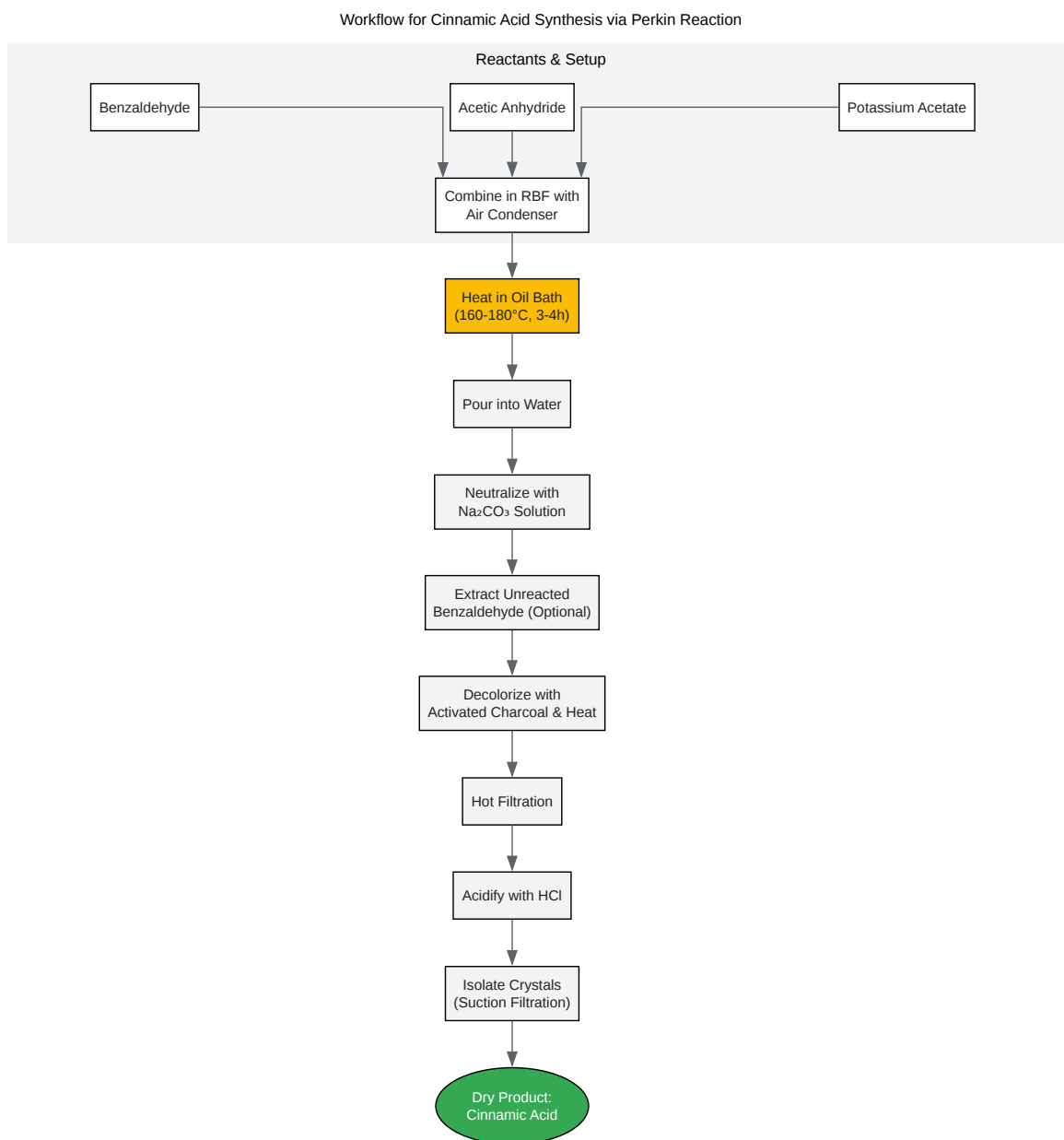
- Chemicals: Benzaldehyde (5 mL), Acetic Anhydride (7 mL), Fused Potassium Acetate (3 g), Saturated Sodium Carbonate solution, Concentrated HCl, Hot Water, Activated Charcoal.

- Apparatus: 250 mL Round-Bottom Flask (RBF), air condenser, oil bath, beakers, separating funnel, Büchner funnel, filter paper.

Procedure:

- Place 5 mL of benzaldehyde, 7 mL of acetic anhydride, and 3 g of fused potassium acetate into a 250 mL RBF.[\[9\]](#)
- Fit an air condenser to the flask and heat the mixture in an oil bath at 160-180°C for 3-4 hours.[\[9\]](#)[\[11\]](#)
- While still hot, pour the reaction mixture into approximately 100 mL of water in a larger flask.[\[9\]](#)
- Add a saturated solution of sodium carbonate slowly and with stirring until the solution is alkaline to litmus paper. This neutralizes unreacted acetic anhydride and converts cinnamic acid to its soluble sodium salt.[\[9\]](#)
- If unreacted benzaldehyde is present as an oily layer, transfer the mixture to a separating funnel and extract it with a suitable solvent like ether. Discard the organic layer.[\[9\]](#)
- Transfer the aqueous layer to a beaker, add a small amount of activated charcoal to decolorize the solution, and heat to boiling.
- Filter the hot solution to remove the charcoal.
- Cool the filtrate and acidify it by slowly adding concentrated HCl until the precipitation of white crystals of cinnamic acid is complete.[\[11\]](#)
- Cool the mixture in an ice bath to maximize crystallization.
- Collect the cinnamic acid crystals by suction filtration using a Büchner funnel, wash with a small amount of cold water, and allow them to air dry.[\[11\]](#)
- The product can be further purified by recrystallization from hot water.

Mandatory Visualization: Synthesis Workflow



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Caption: Workflow for Cinnamic Acid Synthesis via Perkin Reaction.

Chemical Reactivity and Key Reactions

The conjugated system of α,β -unsaturated carboxylic acids dictates their reactivity. The carbonyl group withdraws electron density, making the β -carbon electrophilic and susceptible to nucleophilic attack (conjugate or 1,4-addition).^[1] They also undergo typical reactions of both carboxylic acids and alkenes.^{[2][13]}

Key Reactions:

- **Michael Addition:** This is the conjugate 1,4-addition of a nucleophile (the Michael donor, often a stabilized carbanion like an enolate) to the β -carbon of an α,β -unsaturated carbonyl compound (the Michael acceptor).^{[14][15][16]} This reaction is fundamental for forming C-C bonds.^[16]
- **Hydration and Hydrohalogenation:** Unlike simple alkenes, the addition of unsymmetrical reagents like water or HBr occurs in an anti-Markovnikov fashion.^[13] The reaction is initiated by protonation of the carbonyl oxygen, followed by nucleophilic attack at the β -carbon.^[13]
- **Diels-Alder Reaction:** The electron-withdrawing nature of the carboxyl group makes the double bond in these acids effective dienophiles for [4+2] cycloaddition reactions.^[1]
- **Decarboxylation:** While not always facile, some α,β -unsaturated acids can undergo decarboxylation under thermal or acidic conditions, particularly if the resulting intermediate is stabilized.^[17]

Mandatory Visualization: Michael Addition Mechanism

Caption: General Mechanism of Michael Addition.

Role in Drug Development and Biological Systems

The α,β -unsaturated carbonyl moiety is a "privileged scaffold" found in many natural products and synthetic compounds with diverse pharmacological activities, including anti-inflammatory, antioxidant, and anticancer effects.^{[3][18]}

Their biological activity is often attributed to their ability to act as Michael acceptors, reacting with nucleophilic residues (primarily cysteine thiols) in proteins.^{[19][20]} This covalent modification can alter protein function and modulate signaling pathways.

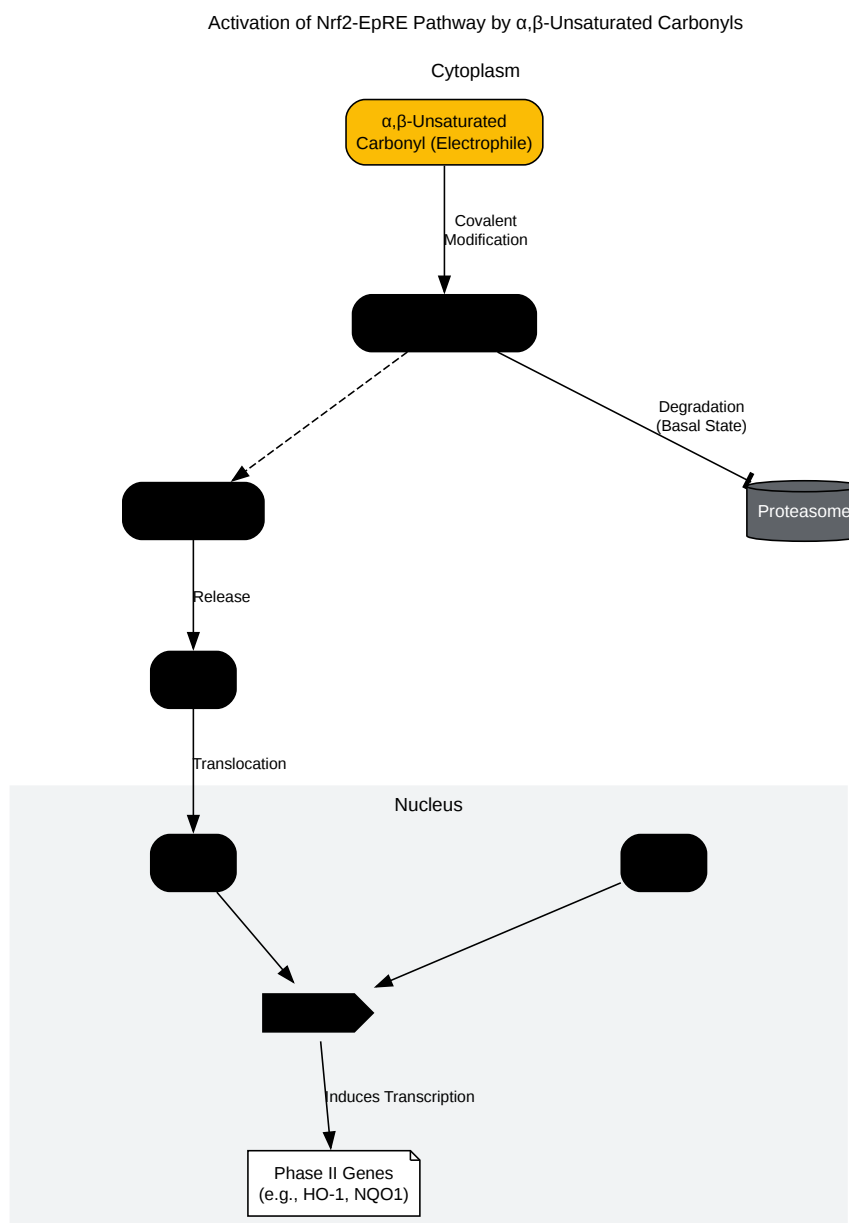
Signaling Pathway Involvement: Nrf2-EpRE Pathway

One of the most critical pathways modulated by these compounds is the Keap1-Nrf2 pathway, a primary regulator of the cellular antioxidant response.

- Under normal conditions: The transcription factor Nrf2 is bound by its inhibitor Keap1, which targets it for ubiquitination and degradation.
- Activation by Electrophiles: Electrophilic compounds, such as α,β -unsaturated acids or their metabolites, can covalently modify reactive cysteine sensors on Keap1.
- Nrf2 Release: This modification induces a conformational change in Keap1, preventing it from targeting Nrf2 for degradation.
- Gene Transcription: Stabilized Nrf2 translocates to the nucleus, binds to the Electrophile Response Element (EpRE) or Antioxidant Response Element (ARE), and initiates the transcription of a suite of protective phase II detoxification and antioxidant enzymes (e.g., Heme Oxygenase-1, Quinone Reductases).[\[21\]](#)

This mechanism is a key area of interest in drug development for diseases involving oxidative stress and inflammation.[\[19\]](#) However, this same reactivity can also lead to cytotoxicity if not properly controlled.[\[19\]](#) Furthermore, bioactivation, such as through acyl glucuronidation, can enhance the reactivity of these compounds towards biological thiols, a crucial consideration in drug metabolism and safety assessment.[\[22\]](#)

Mandatory Visualization: Nrf2-EpRE Signaling Pathway



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Caption: Activation of Nrf2-EpRE Pathway by α,β -Unsaturated Carbonyls.

Conclusion

Alpha,beta-unsaturated monocarboxylic acids are a functionally rich class of molecules whose properties are dominated by the electronic interplay between the carboxyl group and the conjugated double bond. This unique structure provides access to a wide range of chemical transformations, most notably conjugate additions, making them invaluable in synthetic chemistry. In biological systems, this same reactivity allows them to modulate protein function and critical signaling pathways, presenting both therapeutic opportunities and toxicological challenges. A thorough understanding of their synthesis, reactivity, and biological interactions is therefore essential for professionals in chemical research and drug development.

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